

Proper Disposal of Acetylglycine: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetylglycine

Cat. No.: B1664993

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is a critical aspect of operational safety and environmental responsibility. This guide provides essential, step-by-step procedures for the proper disposal of **Acetylglycine** (also known as N-**acetylglycine** or aceturic acid), aligning with standard laboratory safety and regulatory practices.

Immediate Safety and Handling Considerations

Before initiating any disposal procedures, it is imperative to handle **Acetylglycine** with appropriate personal protective equipment (PPE). While not classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), good laboratory practice dictates caution.^{[1][2][3]}

- **Personal Protective Equipment (PPE):** Wear protective gloves, safety glasses with side shields, and a lab coat. In situations where dust may be generated, respiratory protection may be necessary.
- **Engineering Controls:** Use in a well-ventilated area. Facilities should be equipped with an eyewash station.^[4]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.^{[4][5]}

Step-by-Step Disposal Protocol

The disposal of **Acetylglycine** is primarily managed through a licensed waste disposal service. The following steps outline the recommended procedure for its disposal, from initial preparation to final hand-off.

- Waste Characterization:
 - Although generally not considered hazardous waste, waste generators must determine if any local, state, or federal regulations classify the discarded chemical as hazardous.[\[4\]\[6\]](#) This is particularly important if the **Acetylglycine** has been mixed with other substances.
- Containerization:
 - Place surplus and non-recyclable **Acetylglycine** into a suitable, clearly labeled, and sealable container for disposal.[\[2\]\[3\]\[7\]](#)
 - Do not reuse the original containers for other purposes. Dispose of them as you would the unused product.[\[3\]\[4\]](#)
- Spill Management:
 - In the event of a spill, avoid generating dust.[\[2\]\[4\]\[7\]](#)
 - Carefully sweep or vacuum the spilled material and place it into a designated, closed container for disposal.[\[2\]\[4\]\[7\]](#)
 - Do not allow the product to enter drains or waterways.[\[4\]\[5\]\[7\]\[8\]](#)
- Engage a Licensed Waste Disposal Service:
 - Contact a licensed professional waste disposal company to handle the final disposal of the material.[\[3\]\[5\]](#)
 - Provide the waste disposal service with a comprehensive Safety Data Sheet (SDS) for **Acetylglycine**.
- Documentation:

- Maintain meticulous records of the disposed chemical, including the quantity, date of disposal, and the waste disposal service used. This documentation is crucial for regulatory compliance.

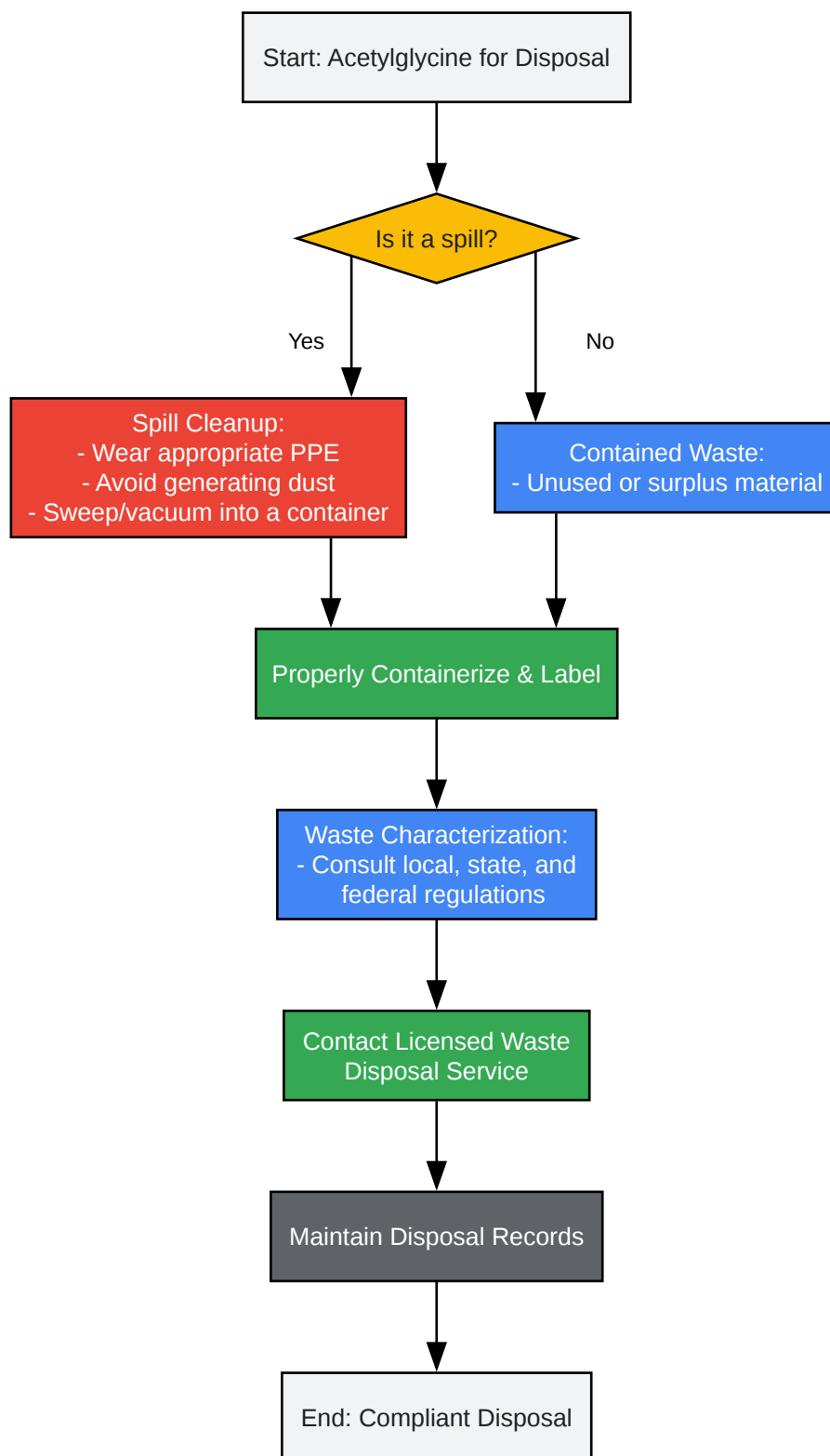
Quantitative Data Summary

While extensive quantitative data regarding disposal is not typically provided in Safety Data Sheets, the physical and chemical properties of **Acetylglycine** are important for safe handling and are summarized below.

Property	Value
CAS Number	543-24-8
Molecular Formula	C4H7NO3
Molecular Weight	117.10 g/mol
Appearance	White crystalline powder
Solubility	Soluble in water.[6][9]
Hazard Class	Not classified as hazardous[1][2][3]

Acetylglycine Disposal Workflow

The logical flow for the proper disposal of **Acetylglycine** is illustrated in the diagram below. This workflow emphasizes the decision-making process based on the state of the chemical (spilled or contained) and the necessary compliance steps.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. carlroth.com [carlroth.com]
- 2. sdfine.com [sdfine.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. sds.metasci.ca [sds.metasci.ca]
- 5. cdn isotopes.com [cdn isotopes.com]
- 6. fishersci.com [fishersci.com]
- 7. capotchem.cn [capotchem.cn]
- 8. carlroth.com:443 [carlroth.com:443]
- 9. assets.thermofisher.cn [assets.thermofisher.cn]
- To cite this document: BenchChem. [Proper Disposal of Acetylglycine: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664993#acetylglycine-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com